

# Acridinium C2 NHS Ester: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Acridinium C2 NHS Ester*

Cat. No.: *B562018*

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This technical guide provides an in-depth overview of **Acridinium C2 NHS Ester**, a prominent chemiluminescent labeling reagent. Targeted at researchers, scientists, and professionals in drug development, this document details the compound's chemical properties, experimental protocols for biomolecule conjugation, and the underlying mechanism of its light-emitting reaction.

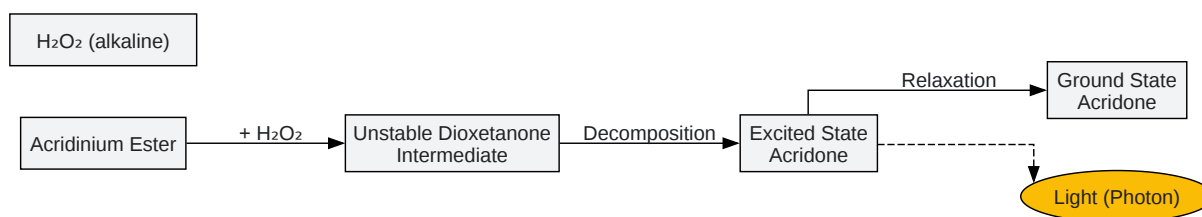
## Core Compound Specifications

**Acridinium C2 NHS Ester** is a widely utilized tool in sensitive detection methodologies, particularly in immunoassays and nucleic acid hybridization assays.<sup>[1][2]</sup> Its key characteristics are summarized below.

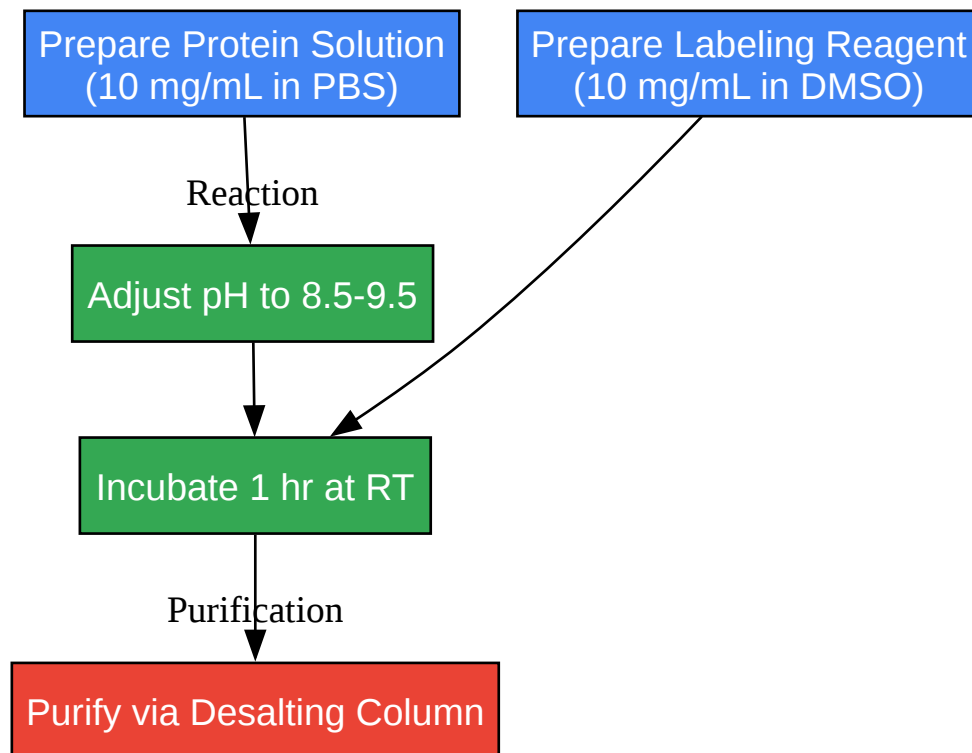
Property	Value	Source
CAS Number	177332-37-5	<sup>[1][2][3][4][5][6][7][8][9][10]</sup>
Molecular Weight	632.56 g/mol	<sup>[1][5][6][7]</sup>
Molecular Formula	C <sub>29</sub> H <sub>23</sub> F <sub>3</sub> N <sub>2</sub> O <sub>9</sub> S	<sup>[4][6][8]</sup>

## Mechanism of Action: Chemiluminescence

The utility of **Acridinium C2 NHS Ester** lies in its ability to produce a quantifiable light signal. This chemiluminescent reaction is triggered by the addition of hydrogen peroxide under alkaline conditions.[8][9] The process involves the oxidation of the acridinium ring, leading to the formation of an unstable dioxetanone intermediate. This intermediate then decomposes to an electronically excited acridone, which releases a photon of light as it returns to its ground state.[8]



### Preparation



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